

Application Notes and Protocols for BRP-201

Cell-Based Assays

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Compound of Interest

Compound Name: *BRP-201*

Cat. No.: *B12418958*

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Introduction

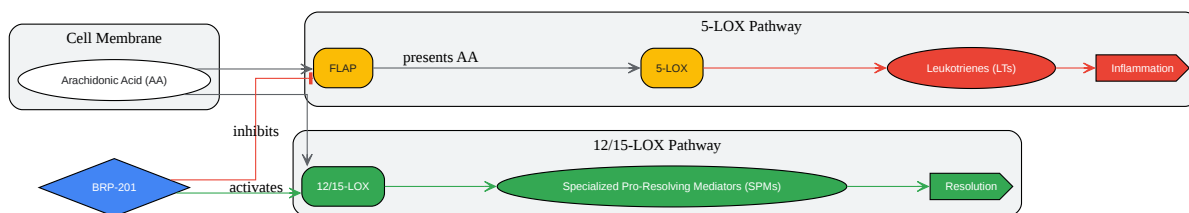
BRP-201 is a novel small molecule that acts as a potent 5-lipoxygenase-activating protein (FLAP) antagonist and a 12/15-lipoxygenase (12/15-LOX) activator.^{[1][2]} This dual mechanism of action allows **BRP-201** to uniquely modulate the biosynthesis of lipid mediators, shifting the balance from pro-inflammatory leukotrienes (LTs) to pro-resolving specialized pro-resolving mediators (SPMs).^{[1][2][3][4]} This property makes **BRP-201** a promising candidate for the development of new anti-inflammatory therapies.

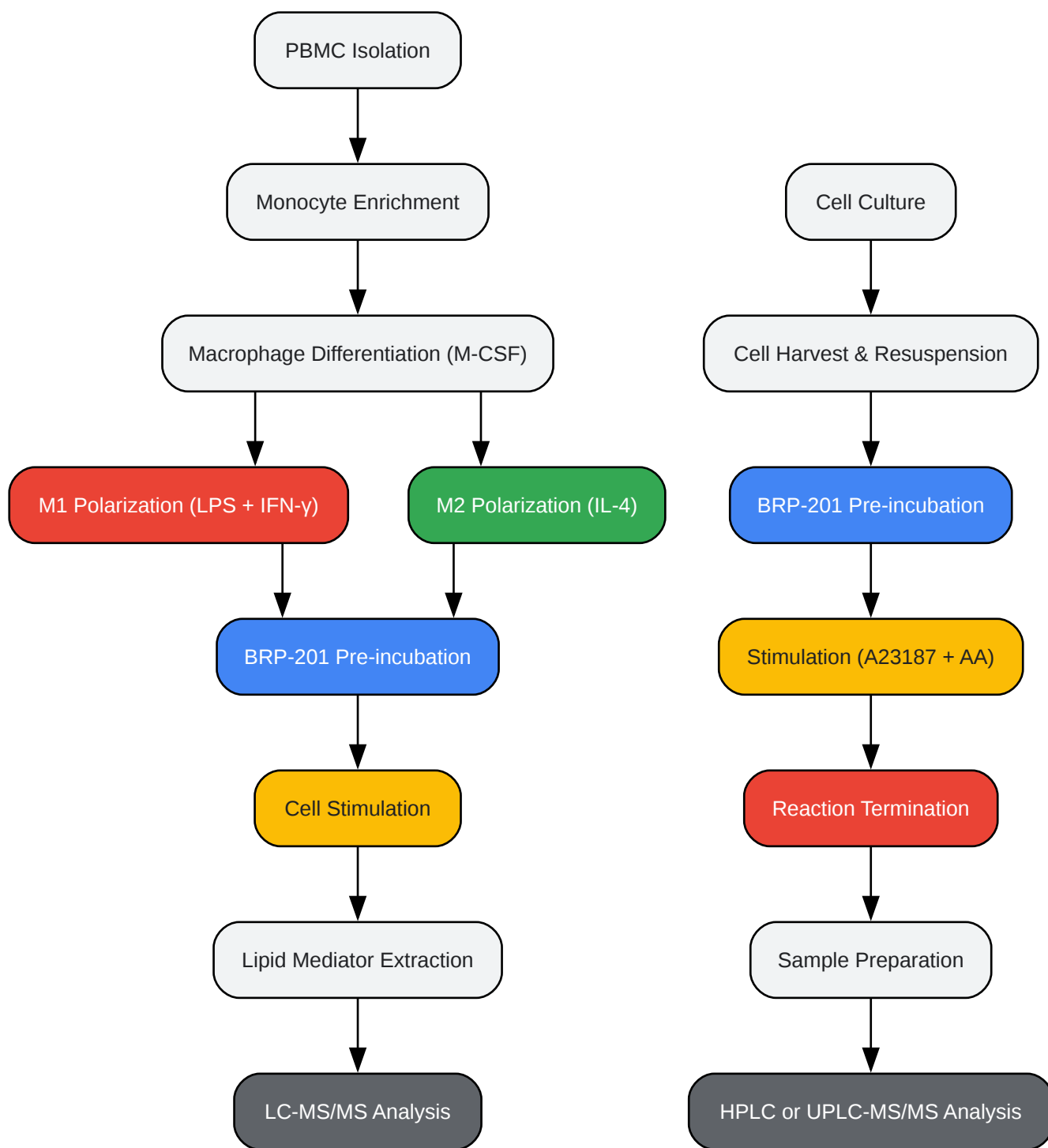
These application notes provide detailed protocols for cell-based assays to characterize the activity of **BRP-201** in two key cellular systems: human monocyte-derived macrophages (MDMs) and human embryonic kidney (HEK293) cells engineered to express components of the leukotriene synthesis pathway.

Mechanism of Action: Signaling Pathway

BRP-201 exerts its effects by intervening in the arachidonic acid (AA) cascade. In response to inflammatory stimuli, AA is released from the cell membrane and can be metabolized by two

major enzymatic pathways: the 5-lipoxygenase (5-LOX) pathway, which produces pro-inflammatory leukotrienes, and the 12/15-lipoxygenase (12/15-LOX) pathway, which contributes to the production of anti-inflammatory and pro-resolving SPMs. **BRP-201** inhibits the 5-LOX pathway by antagonizing FLAP, a crucial protein for presenting AA to 5-LOX.[1][2][3] Concurrently, **BRP-201** activates the 12/15-LOX pathway, promoting the synthesis of SPMs.[1][2]





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References

- [1. Lipid Mediator Metabolomics Via LC-MS/MS Profiling and Analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Shifting the Biosynthesis of Leukotrienes Toward Specialized Pro-Resolving Mediators by the 5-Lipoxygenase-Activating Protein \(FLAP\) Antagonist BRP-201 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Non-Targeted LC-MS/MS Assay for Screening Over 100 Lipid Mediators from ARA, EPA, and DHA in Biological Samples Based on Mass Spectral Fragmentations \[mdpi.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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